

# Synthesis and Characterization of 4-(2-Ethylphenyl)-3-thiosemicarbazide: A Technical Guide

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## Compound of Interest

Compound Name: 4-(2-Ethylphenyl)-3-thiosemicarbazide

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This technical guide provides an in-depth overview of the synthesis and characterization of the compound **4-(2-Ethylphenyl)-3-thiosemicarbazide**. Thiosemicarbazides are a class of compounds of significant interest in medicinal chemistry due to their wide range of biological activities, including antimicrobial and anticancer properties. This document outlines the synthetic protocol, detailed characterization data, and a discussion of the potential biological significance of this specific derivative.

## Core Data Summary

The key physicochemical and spectroscopic data for **4-(2-Ethylphenyl)-3-thiosemicarbazide** are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N <sub>3</sub> S
Molecular Weight	195.28 g/mol
Appearance	White to off-white solid (predicted)
Melting Point	Not available in literature

Table 2: Spectroscopic Data

Technique	Data
FTIR (KBr, cm <sup>-1</sup> )	Not available in literature
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> , ppm)	Not available in literature
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> , ppm)	Not available in literature
Mass Spectrometry (m/z)	Predicted [M+H] <sup>+</sup> : 196.0903[1]

## Experimental Protocols

### Synthesis of 4-(2-Ethylphenyl)-3-thiosemicarbazide

The synthesis of **4-(2-Ethylphenyl)-3-thiosemicarbazide** is achieved through a nucleophilic addition reaction between 2-ethylphenyl isothiocyanate and hydrazine hydrate. This is a well-established method for the preparation of 4-substituted thiosemicarbazides.

Materials:

- 2-Ethylphenyl isothiocyanate
- Hydrazine hydrate (80-95%)
- Ethanol (absolute)
- Deionized water

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-ethylphenyl isothiocyanate (1.0 equivalent) in absolute ethanol.
- Cool the solution in an ice bath.
- To the cooled and stirring solution, add hydrazine hydrate (1.1 equivalents) dropwise.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the precipitated product is collected by vacuum filtration.
- Wash the solid product with cold deionized water and then with a small amount of cold ethanol to remove any unreacted starting materials.
- Dry the purified **4-(2-Ethylphenyl)-3-thiosemicarbazide** under vacuum.

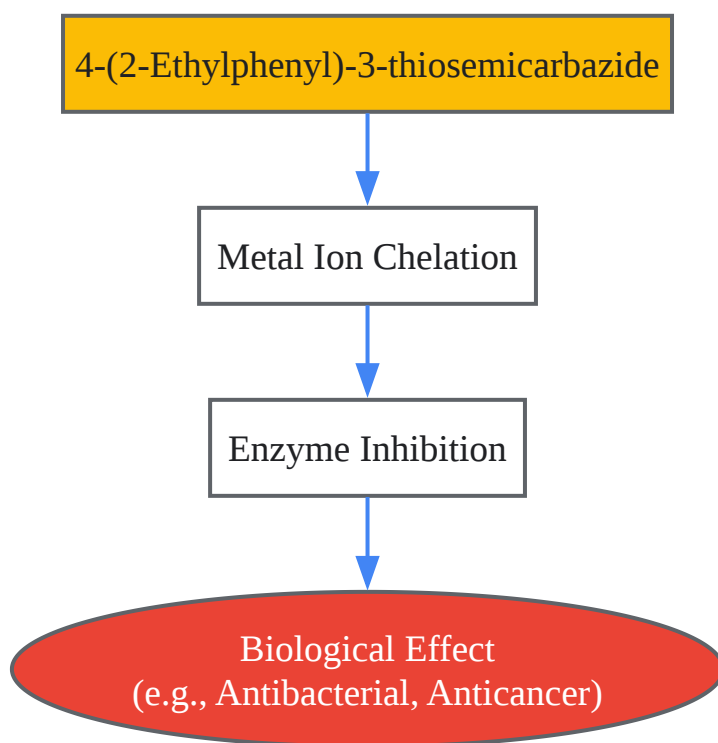
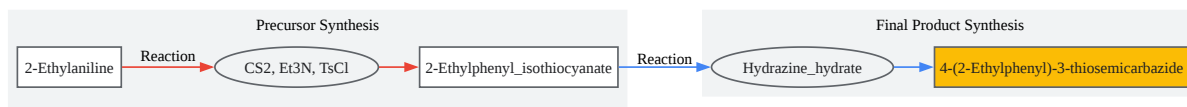
## Characterization Methods

The synthesized compound should be characterized using standard analytical techniques to confirm its identity and purity.

- Melting Point: Determined using a calibrated melting point apparatus.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups, a KBr pellet of the compound is prepared and the spectrum is recorded. Key vibrational bands to look for include N-H stretching, C=S stretching, and aromatic C-H stretching.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded in a suitable deuterated solvent (e.g., DMSO- $d_6$ ) to elucidate the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight of the synthesized compound.

## Visualizing the Synthesis Workflow

The synthesis of **4-(2-Ethylphenyl)-3-thiosemicarbazide** can be visualized as a straightforward two-step logical process, starting from the commercially available 2-ethylaniline.



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## References

- 1. PubChemLite - 4-(2-ethylphenyl)-3-thiosemicarbazide (C<sub>9</sub>H<sub>13</sub>N<sub>3</sub>S)  
[pubchemlite.lcsb.uni.lu]
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